

3-Amino-N,N-dimethyl-4-nitroaniline chemical properties and structure

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Compound of Interest

Compound Name: 3-Amino-N,N-dimethyl-4-nitroaniline

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An In-Depth Technical Guide to **3-Amino-N,N-dimethyl-4-nitroaniline**: Properties, Structure, and Applications

Abstract

This technical guide provides a comprehensive overview of **3-Amino-N,N-dimethyl-4-nitroaniline**, a versatile aromatic compound with significant applications in organic synthesis and materials science. The document delves into its core chemical and physical properties, molecular structure, established synthesis methodologies, and key areas of application, with a particular focus on its role as a precursor for dyes and in the development of advanced materials. This guide is intended for researchers, chemists, and professionals in drug development and materials science who require a detailed understanding of this compound.

Introduction

3-Amino-N,N-dimethyl-4-nitroaniline, identified by CAS number 2069-71-8, is an aniline derivative characterized by a unique substitution pattern on the benzene ring.^[1] The molecule incorporates a primary amino group (-NH₂), a nitro group (-NO₂), and a dimethylamino group (-N(CH₃)₂), which collectively impart a distinct set of chemical reactivity and physical properties. ^[1] This specific arrangement of electron-donating (amino and dimethylamino) and electron-withdrawing (nitro) groups creates a polarized molecule with significant potential as a building block in various synthetic pathways and as a functional component in advanced materials.^[1] Its applications range from being a key intermediate in the synthesis of dyes and

pharmaceuticals to its use in the formulation of piezoelectric materials and organic semiconductors.^[1]

Molecular Structure and Identification

The structural identity of **3-Amino-N,N-dimethyl-4-nitroaniline** is defined by a benzene ring substituted at positions 1, 3, and 4. The IUPAC name for this compound is 1-N,1-N-dimethyl-4-nitrobenzene-1,3-diamine.^[2] The molecule's key identifiers are summarized in the table below.

Table 1: Chemical Identity and Descriptors

Identifier	Value
CAS Number	2069-71-8 ^{[1][2]}
Molecular Formula	C ₈ H ₁₁ N ₃ O ₂ ^{[1][2]}
Molecular Weight	181.19 g/mol ^[2]
IUPAC Name	1-N,1-N-dimethyl-4-nitrobenzene-1,3-diamine ^[2]
Canonical SMILES	CN(C)C1=CC(=C(C=C1)--INVALID-LINK--[O-])N ^[2]
InChI Key	WJTOMXLUNDWLKY-UHFFFAOYSA-N ^[2]
Synonyms	N1,N1-dimethyl-4-nitrobenzene-1,3-diamine, (3-amino-4-nitrophenyl)dimethylamine, 5-dimethylamino-2-nitroaniline ^{[2][3]}

Structural Analysis

The molecular architecture features a strong electronic push-pull system. The electron-donating dimethylamino and amino groups increase the electron density of the aromatic ring, particularly at the ortho and para positions relative to them. Conversely, the powerful electron-withdrawing nitro group significantly decreases the electron density of the ring. This intramolecular charge-transfer characteristic is fundamental to its chemical reactivity and its utility in applications such as non-linear optics.

Caption: 2D representation of **3-Amino-N,N-dimethyl-4-nitroaniline**.

Chemical and Physical Properties

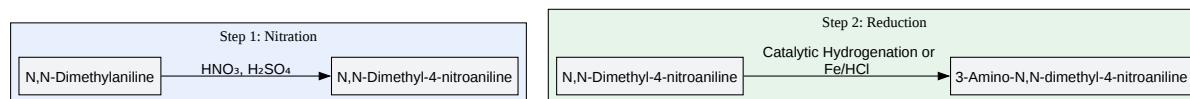
3-Amino-N,N-dimethyl-4-nitroaniline is typically a yellow-brown powder at room temperature. [1] Its physical and chemical properties are tabulated below.

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Yellow-brown powder	[1]
Melting Point	134 to 140 °C	[1][3]
Boiling Point	~355 °C (estimated)	[3]
Density	~1.28 g/cm ³ (estimated)	[3]
XLogP3	1.3	[1][2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	4	[2]

Synthesis Protocol

The synthesis of **3-Amino-N,N-dimethyl-4-nitroaniline** is generally accomplished via a multi-step process starting from a readily available precursor. The most common route involves the nitration of N,N-dimethylaniline followed by a selective reduction.[1]



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Caption: General synthesis workflow for **3-Amino-N,N-dimethyl-4-nitroaniline**.

Step-by-Step Methodology

Step 1: Nitration of N,N-Dimethylaniline

- Reaction Setup: In a flask equipped with a stirrer and cooled in an ice bath, slowly add N,N-dimethylaniline to a mixture of concentrated sulfuric acid and nitric acid. The temperature must be carefully controlled to prevent over-nitration and side reactions.
- Reaction Execution: The reaction mixture is stirred for a specified period while maintaining a low temperature. The strong electrophile, the nitronium ion (NO_2^+), is generated in situ and attacks the electron-rich benzene ring. The dimethylamino group is a strong para-director, leading to the primary formation of N,N-dimethyl-4-nitroaniline.
- Work-up and Isolation: The reaction is quenched by pouring it over ice, leading to the precipitation of the product. The solid is then filtered, washed with water to remove residual acid, and dried.

Step 2: Reduction of the Nitro Group

- Reaction Setup: The N,N-dimethyl-4-nitroaniline synthesized in the previous step is dissolved in a suitable solvent.
- Reduction: The nitro group is reduced to a primary amino group. This can be achieved through several methods:
 - Catalytic Hydrogenation: Using a catalyst such as Palladium on carbon (Pd/C) under a hydrogen atmosphere.[\[1\]](#)
 - Chemical Reduction: Employing reducing agents like iron powder in the presence of hydrochloric acid.[\[1\]](#)
- Purification: Following the reduction, the product is isolated and purified, typically through recrystallization or column chromatography, to yield pure **3-Amino-N,N-dimethyl-4-nitroaniline**.

Applications

The unique electronic and structural features of **3-Amino-N,N-dimethyl-4-nitroaniline** make it a valuable compound in several fields.

Organic Synthesis

The compound serves as a versatile building block for more complex molecules.[\[1\]](#) The presence of three distinct functional groups allows for a variety of subsequent chemical transformations.

- **Dye Synthesis:** It is a precursor in the manufacturing of azo dyes. The primary amino group can be diazotized and coupled with other aromatic compounds to create highly colored molecules used in the textile and printing industries.[\[1\]](#)[\[4\]](#)
- **Pharmaceutical Intermediates:** The aniline scaffold is common in many pharmaceutical agents. This compound can serve as a starting material for the synthesis of various active pharmaceutical ingredients (APIs).[\[1\]](#)

Materials Science

The intramolecular charge-transfer properties are exploited in the field of materials science.

- **Piezoelectric Materials:** Its derivatives have been investigated for their piezoelectric properties, where mechanical stress induces an electrical voltage. This makes them potentially useful in sensors, actuators, and energy harvesting devices.[\[1\]](#)
- **Organic Semiconductors:** The conjugated π -system and polarized nature of the molecule are desirable characteristics for organic semiconductors, which are used in flexible electronics, OLEDs, and organic photovoltaics.[\[1\]](#)
- **Non-Linear Optical (NLO) Materials:** Compounds with significant charge-transfer character, like N,N-dimethyl-4-nitroaniline derivatives, are studied for their NLO properties, which are crucial for applications in telecommunications and optical computing.[\[5\]](#)

Safety and Handling

3-Amino-N,N-dimethyl-4-nitroaniline is considered hazardous and requires careful handling in a laboratory or industrial setting.

Table 3: GHS Hazard Information

Hazard Statement	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed[2]
Acute Toxicity, Dermal	H312	Harmful in contact with skin[2]
Skin Corrosion/Irritation	H315	Causes skin irritation[2][6][7]
Serious Eye Damage/Irritation	H318 / H319	Causes serious eye damage/irritation[2][6][7]
Acute Toxicity, Inhalation	H332	Harmful if inhaled[2]
STOT - Single Exposure	H335	May cause respiratory irritation[2][6][7]

Recommended Precautions

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.[8][9]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles or a face shield, and a lab coat.[6][7][9]
- Handling: Avoid breathing dust, fumes, or vapors.[6][7] Prevent contact with skin and eyes.[8] After handling, wash hands and any exposed skin thoroughly.[9]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9] Keep away from strong oxidizing agents and strong acids.[9]

Conclusion

3-Amino-N,N-dimethyl-4-nitroaniline is a compound of significant scientific and industrial interest. Its synthesis is well-established, and its unique molecular structure, featuring a combination of electron-donating and withdrawing groups, makes it a valuable intermediate for a wide array of applications. From the vibrant colors of synthetic dyes to the advanced functionalities of piezoelectric and semiconductor materials, this compound represents a key

molecular component for innovation. Adherence to strict safety protocols is essential when handling this chemical due to its potential health hazards. Further research into its derivatives will likely continue to expand its utility in novel technologies.

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